

Personal protective equipment for handling Cyclotetradecane

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Compound of Interest

Compound Name: Cyclotetradecane

Cat. No.: B1198814

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Essential Safety and Handling Guide for Cyclotetradecane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **Cyclotetradecane** in a laboratory setting. Adherence to these procedures is critical for ensuring personnel safety and proper experimental conduct.

Cyclotetradecane: Physical and Chemical Properties

A summary of key quantitative data for **Cyclotetradecane** is presented below.

Property	Value	Source(s)
CAS Number	295-17-0	[1][2]
Molecular Formula	C ₁₄ H ₂₈	[1][2][3]
Molecular Weight	196.37 g/mol	[1][2][3]
Appearance	Solid	[3]
Melting Point	56.2 °C	[3]
Boiling Point	280.9 °C at 760 mmHg	[2][4]
Density	0.79 g/cm ³	[2]
Flash Point	113.1 °C	[2][4]
Vapor Pressure	0.00625 mmHg at 25°C	[2]

Personal Protective Equipment (PPE) and Handling

While **Cyclotetradecane** is a relatively stable, non-volatile solid hydrocarbon, proper personal protective equipment is mandatory to prevent skin and eye irritation.

Required Personal Protective Equipment

PPE Category	Specification	Rationale
Eye Protection	Safety glasses with side shields or goggles.	Protects against accidental splashes or airborne particles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact.
Body Protection	Laboratory coat.	Protects clothing and skin from contamination.

Handling Protocol

- Engineering Controls: Handle **Cyclotetradecane** in a well-ventilated area. For procedures that may generate dust, a chemical fume hood is recommended.[5]

- General Handling: Avoid direct contact with skin and eyes. Do not ingest or inhale. Wash hands thoroughly after handling.[5][6]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container.[6]

Emergency Procedures and First Aid

Immediate and appropriate response to exposure is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention if irritation persists.[6]
Skin Contact	Remove contaminated clothing. Wash the affected area with soap and water. Seek medical attention if irritation develops.[6]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if respiratory symptoms develop.[6]
Ingestion	Do not induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]

Spill and Disposal Plan

Proper containment and disposal are essential to prevent environmental contamination and ensure a safe laboratory environment.

Spill Containment Protocol

- Isolate the Area: Restrict access to the spill area.
- Don PPE: Wear the appropriate personal protective equipment.

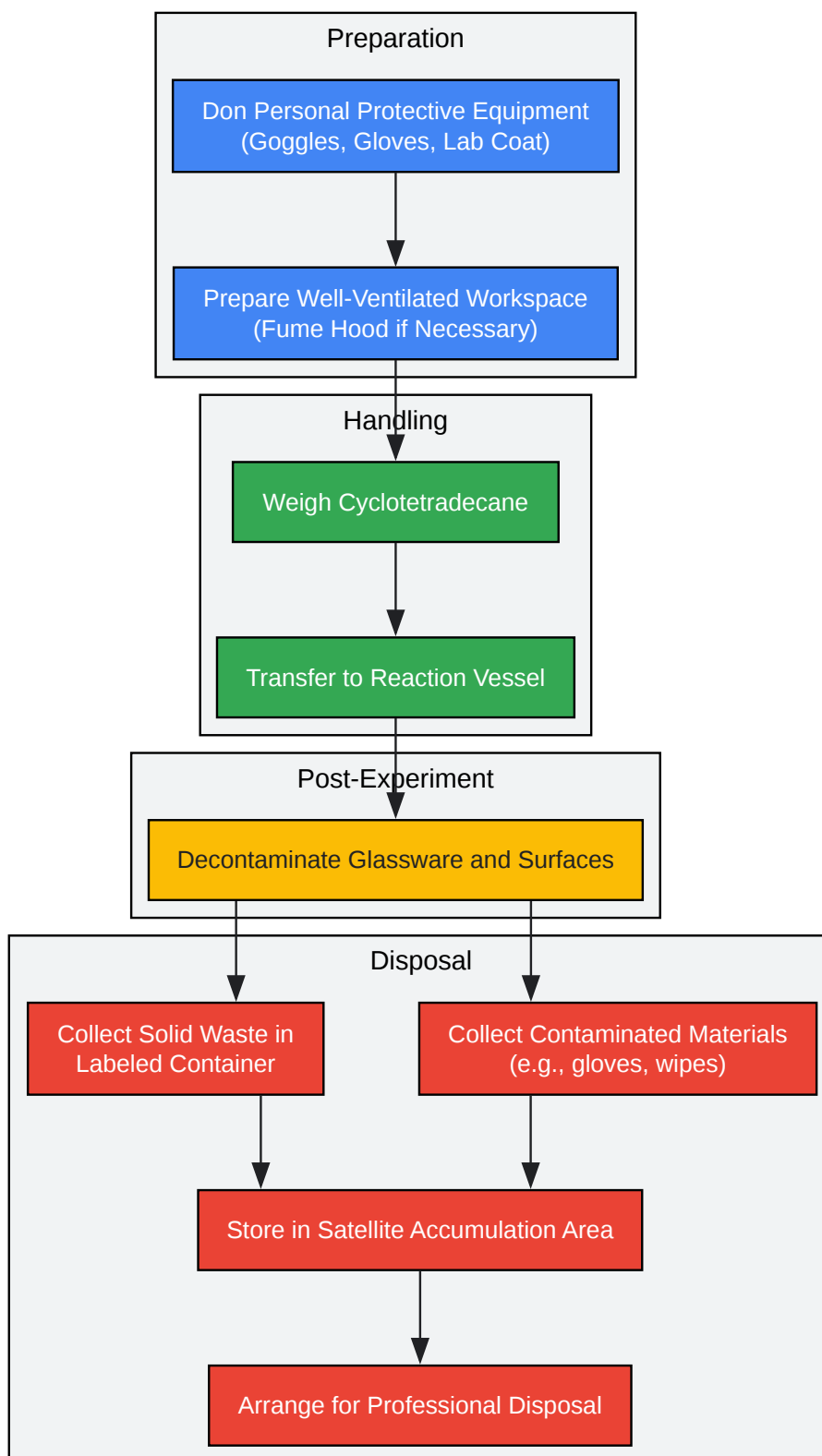
- **Contain the Spill:** For solid spills, carefully sweep or scoop the material to avoid creating dust. Place the spilled material into a designated, labeled waste container.
- **Clean the Area:** Clean the spill area with a suitable solvent and then wash with soap and water.

Waste Disposal Protocol

Cyclotetradecane should be disposed of as non-halogenated organic solid waste.

- **Waste Collection:** Place all **Cyclotetradecane** waste into a clearly labeled, sealed container designated for "Non-Halogenated Organic Solid Waste".^[5]
- **Storage:** Store the waste container in a designated satellite accumulation area, away from incompatible materials.^[7]
- **Disposal:** Arrange for pick-up and disposal by a licensed hazardous waste management company. Disposal will likely be through incineration.^[6] Do not dispose of **Cyclotetradecane** down the drain or in regular trash.^[5]

Workflow for Handling and Disposal of Cyclotetradecane



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Caption: Workflow for the safe handling and disposal of **Cyclotetradecane**.

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